

Application Note: Quantification of Bicalutamide in Plasma

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Compound of Interest

Compound Name: *Biclodil*

Cat. No.: *B1496729*

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Disclaimer: The initial request specified methods for "**Biclodil**." As no drug with this name was found in scientific literature, this document assumes the user intended to inquire about "Bicalutamide," a non-steroidal anti-androgen medication used to treat prostate cancer.^{[1][2]} All information provided herein pertains to the analysis of Bicalutamide.

Introduction

Bicalutamide is an oral anti-androgen agent used in the treatment of prostate cancer.^{[1][2]} Monitoring its concentration in plasma is crucial for pharmacokinetic studies, bioequivalence assessments, and therapeutic drug monitoring to ensure optimal efficacy and safety.^{[1][2][3]} This document outlines validated analytical methods for the quantitative determination of bicalutamide in plasma, primarily focusing on liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS), which is a common and robust technique for this purpose.^{[1][4][5][6]}

Principle of the Method

The analytical methods described involve the extraction of bicalutamide and an internal standard (IS) from a plasma matrix, followed by chromatographic separation and detection by mass spectrometry or other detectors. The most common approach includes protein precipitation for sample clean-up, followed by analysis using a reversed-phase high-performance liquid chromatography (HPLC) or ultra-performance liquid chromatography (UPLC) system coupled to a tandem mass spectrometer (MS/MS).^{[1][4]} The mass spectrometer is typically operated in multiple reaction monitoring (MRM) mode to ensure high selectivity and sensitivity.^{[4][5]}

Experimental Protocols

Protocol 1: UPLC-MS/MS Method with Protein Precipitation

This protocol is based on a rapid and sensitive method for the quantification of Bicalutamide in rat plasma.^{[4][5]}

1. Materials and Reagents

- Bicalutamide reference standard
- Telmisartan (Internal Standard)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Ultrapure water
- Blank rat plasma

2. Preparation of Solutions

- Bicalutamide Stock Solution (500 µg/mL): Accurately weigh and dissolve Bicalutamide in methanol.
- Internal Standard Stock Solution (200 µg/mL): Accurately weigh and dissolve Telmisartan in methanol.
- Working Solutions: Prepare working solutions for calibration standards and quality control (QC) samples by diluting the stock solutions with acetonitrile.

3. Sample Preparation (Protein Precipitation)

- Pipette 50 µL of plasma sample into a 1.5 mL polypropylene tube.
- Add 20 µL of the Internal Standard working solution.

- Add 200 μ L of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 12,000 rpm for 10 minutes at 4°C.
- Carefully collect the supernatant.
- Inject 2 μ L of the supernatant into the UPLC-MS/MS system.[4]

4. UPLC-MS/MS Conditions

- UPLC System: Acquity UPLC system
- Column: Waters XBridge C18 (75 x 4.6 mm, 3.5 μ m)[4][5]
- Mobile Phase: Acetonitrile and 0.4% Formic acid in water (80:20 v/v)[4][5]
- Flow Rate: 0.80 mL/min[4][5]
- Column Temperature: 40°C
- Autosampler Temperature: 5°C
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), Negative[4]
- MRM Transitions:
 - Bicalutamide: m/z 429.08 $\rightarrow$ 254.90[4][5]
 - Telmisartan (IS): m/z 513.54 $\rightarrow$ 287.30[4][5]

Protocol 2: HPLC-MS/MS Method with a Two-Step Extraction

This protocol is based on a method developed for the quantification of Bicalutamide in human plasma for a bioequivalence study.[1]

1. Materials and Reagents

- Bicalutamide reference standard
- Nilutamide (Internal Standard)
- Acetonitrile, HPLC grade
- Methanol, HPLC grade
- Ultrapure water
- Blank human plasma

2. Preparation of Solutions

- Bicalutamide Stock Solution (1 mg/mL): Prepare in methanol.
- Internal Standard Stock Solution (1 mg/mL): Prepare in methanol.
- Working Solutions: Prepare by diluting stock solutions in acetonitrile.

3. Sample Preparation

- Pipette 50 μ L of human plasma into a 1.5 mL polypropylene tube.
- Add 950 μ L of the Internal Standard solution (50 ng/mL).
- Vortex for 30 seconds.
- Centrifuge at 14,000 rpm for 5 minutes.
- Transfer 50 μ L of the supernatant to a new tube.
- Add 950 μ L of 70% acetonitrile.
- Vortex for 30 seconds.
- Inject 4 μ L of the final solution into the LC-MS/MS system.[\[1\]](#)

4. HPLC-MS/MS Conditions

- HPLC System: Suitable HPLC system
- Column: Luna C18 (100 mm x 2 mm, 5 μ m)[1]
- Mobile Phase: Distilled water/acetonitrile (30:70, v/v) with 0.1% formic acid
- Flow Rate: 0.2 mL/min
- Total Run Time: 4 minutes[1]
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), Negative[1]
- MRM Transitions:
 - Bicalutamide: m/z 429.2 $\rightarrow$ 255.0[1]
 - Nilutamide (IS): m/z 316.2 $\rightarrow$ 273.2[1]

Data Presentation

The performance of various analytical methods for Bicalutamide quantification in plasma is summarized in the tables below.

Table 1: Chromatographic and Mass Spectrometric Conditions

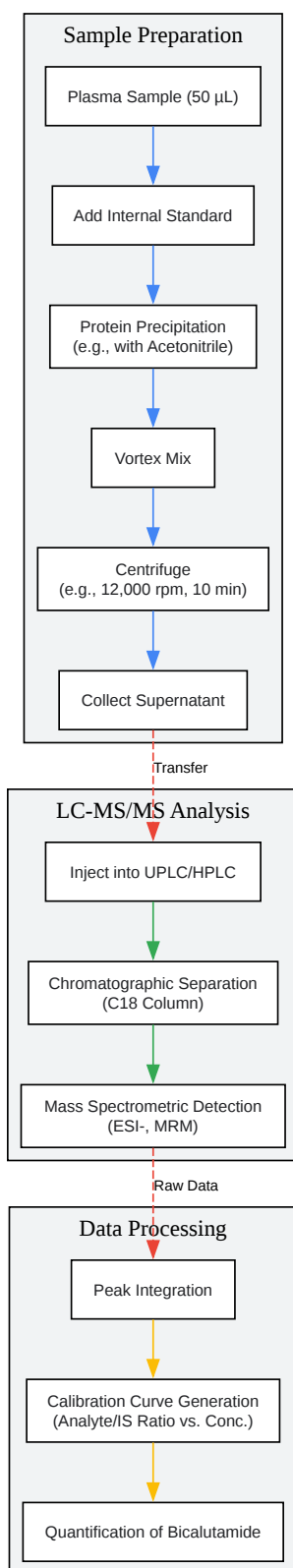
Parameter	Method 1 (UPLC-MS/MS)[4][5]	Method 2 (HPLC-MS/MS)[1]	Method 3 (HPLC-FLD)[3]
Analyte	Bicalutamide	Bicalutamide	Bicalutamide
Internal Standard	Telmisartan	Nilutamide	Not specified
Matrix	Rat Plasma	Human Plasma	Human Plasma
Column	Waters XBridge C18 (75x4.6mm, 3.5µm)	Luna C18 (100x2mm, 5µm)	Trimethylsilyl bonded silica
Mobile Phase	ACN:0.4% Formic Acid (80:20)	Water:ACN (30:70) with 0.1% Formic Acid	Water:ACN (30:70)
Flow Rate	0.80 mL/min	0.2 mL/min	1.0 mL/min
Detection	ESI- MS/MS (Negative)	ESI- MS/MS (Negative)	Fluorescence (Ex: 272nm, Em: 328nm)
MRM Transition	429.08 → 254.90	429.2 → 255.0	N/A
IS MRM Transition	513.54 → 287.30	316.2 → 273.2	N/A
Run Time	< 2.5 min	4 min	< 10 min

Table 2: Method Validation Parameters

Parameter	Method 1 (UPLC-MS/MS)[4][5]	Method 2 (HPLC-MS/MS)[1]	Method 3 (HPLC-FLD)[3]
Linearity Range	0.995 – 1290.1 ng/mL	10 – 2000 ng/mL	0.05 – 0.8 ng/μL (50 - 800 ng/mL)
LLOQ	0.9 ng/mL	10 ng/mL	0.03 ng/μL (30 ng/mL)
Intra-day Precision (%CV)	Not specified	1.49 – 5.41%	< 10%
Inter-day Precision (%CV)	Not specified	2.29 – 6.48%	< 10%
Intra-day Accuracy	Not specified	97.95 – 103.6%	Not specified
Inter-day Accuracy	Not specified	98.36 – 102.4%	Not specified
Mean Recovery	99.57 – 105.84%	94.43%	Not specified

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the quantification of Bicalutamide in plasma using LC-MS/MS.



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Caption: Workflow for Bicalutamide quantification in plasma.

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